

# An In-Depth Technical Guide to (2,5-dichlorophenyl)methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2,5-dichlorophenyl)methanol

Cat. No.: B146531

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CAS Number: 34145-05-6

This technical guide provides a comprehensive overview of **(2,5-dichlorophenyl)methanol**, a halogenated aromatic alcohol. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers its chemical properties, synthesis, applications, and safety information.

## Chemical and Physical Properties

**(2,5-dichlorophenyl)methanol**, also known as 2,5-dichlorobenzyl alcohol, is a white crystalline powder at room temperature. It possesses a molecular formula of  $C_7H_6Cl_2O$  and a molecular weight of approximately 177.03 g/mol .[\[1\]](#)

Table 1: Physicochemical Properties of **(2,5-dichlorophenyl)methanol**

Property	Value	Reference
CAS Number	34145-05-6	
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O	
Molecular Weight	177.03 g/mol	
Appearance	White fine crystalline powder	<a href="#">[2]</a>
Melting Point	79-80 °C	
Boiling Point	266 °C	
Flash Point	114 °C	
Solubility	Limited solubility in water, soluble in organic solvents.	
InChI Key	LCEIGNVIDJNUGF- UHFFFAOYSA-N	
SMILES	OCc1cc(Cl)ccc1Cl	

## Synthesis

The synthesis of **(2,5-dichlorophenyl)methanol** can be achieved through the reduction of the corresponding aldehyde, 2,5-dichlorobenzaldehyde. A common and effective method involves the use of sodium borohydride in an alcoholic solvent.

## Experimental Protocol: Reduction of 2,5-dichlorobenzaldehyde

This protocol describes a general procedure for the reduction of an aromatic aldehyde to its corresponding alcohol using sodium borohydride.

### Materials:

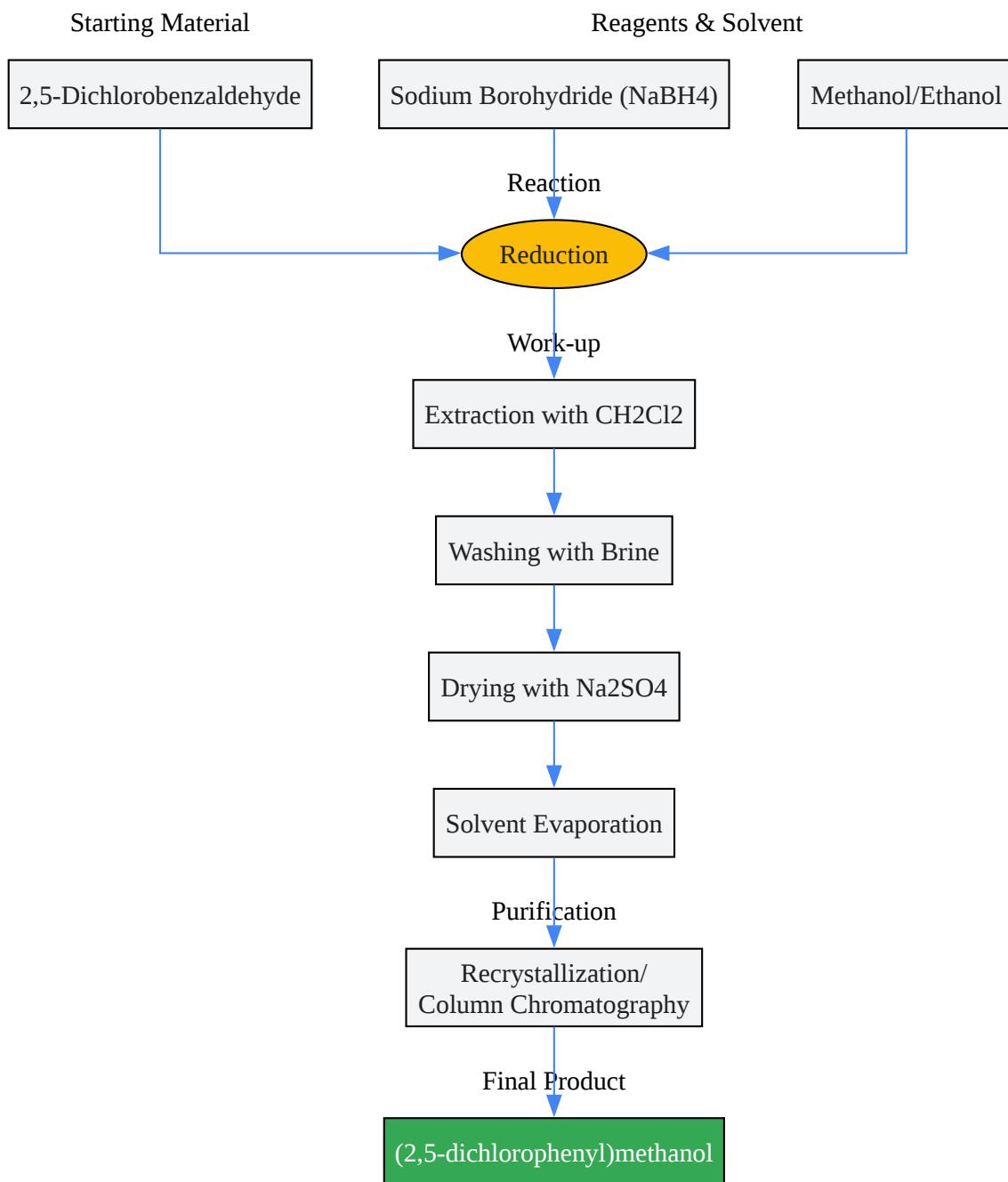
- 2,5-dichlorobenzaldehyde
- Methanol or Ethanol

- Sodium borohydride ( $\text{NaBH}_4$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- 3 M Sodium hydroxide ( $\text{NaOH}$ ) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Dissolve 2,5-dichlorobenzaldehyde in methanol or ethanol in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice-water bath.
- Slowly add sodium borohydride to the stirred solution in small portions. The addition is exothermic and may cause bubbling.
- After the addition is complete, remove the ice bath and continue stirring the mixture at room temperature for approximately 20-30 minutes, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).[\[3\]](#)
- Pour the reaction mixture into a separatory funnel.
- Add water and dichloromethane to the separatory funnel.
- Add 3 M sodium hydroxide solution to decompose the borate salts.[\[3\]](#)

- Shake the funnel vigorously and allow the layers to separate. The organic layer (dichloromethane) will be the bottom layer.
- Drain the organic layer into an Erlenmeyer flask.
- Wash the aqueous layer with an additional portion of dichloromethane and combine the organic layers.
- Wash the combined organic layers with a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the solution using a rotary evaporator to yield the crude **(2,5-dichlorophenyl)methanol**.
- The crude product can be further purified by recrystallization or column chromatography.

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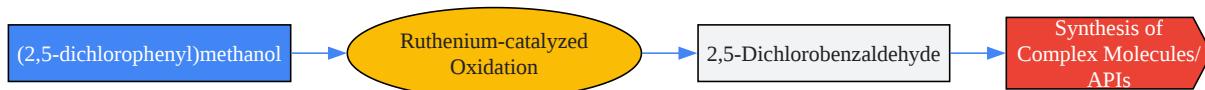
Caption: Synthetic workflow for **(2,5-dichlorophenyl)methanol**.

## Applications in Research and Drug Development

**(2,5-dichlorophenyl)methanol** primarily serves as a versatile building block in organic synthesis. Its utility is demonstrated in various chemical transformations.

One notable application is its participation in ruthenium-catalyzed oxidations. Specifically, it can be oxidized to 2,5-dichlorobenzaldehyde using periodic acid ( $H_5IO_6$ ) as the oxidant, catalyzed by  $[Ru(acac)_2(CH_3CN)_2]PF_6$ .<sup>[2]</sup> This reaction highlights its role as a stable precursor to the corresponding aldehyde, which is a common intermediate in the synthesis of more complex molecules.

While its direct biological activity is not extensively documented, its isomeric counterpart, 2,4-dichlorobenzyl alcohol, is a known mild antiseptic with a broad spectrum of activity against bacteria and viruses associated with mouth and throat infections.<sup>[4][5]</sup> The mechanism of action for 2,4-dichlorobenzyl alcohol is thought to involve the denaturation of external proteins and the rearrangement of tertiary protein structures.<sup>[4]</sup> **(2,5-dichlorophenyl)methanol** is also noted as an impurity (Impurity A) of 2,4-Dichlorobenzyl alcohol in the European Pharmacopoeia, indicating its relevance in the quality control of pharmaceutical products.<sup>[2]</sup>



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Caption: Role as a synthetic intermediate.

## Spectral Data

The structural confirmation of **(2,5-dichlorophenyl)methanol** is typically achieved through various spectroscopic techniques.

Table 2: Summary of Spectroscopic Data

Technique	Key Features
<sup>1</sup> H NMR	Signals corresponding to the benzylic protons (CH <sub>2</sub> ), the hydroxyl proton (OH), and the aromatic protons.
<sup>13</sup> C NMR	Resonances for the benzylic carbon, and the aromatic carbons, including those bonded to chlorine and the hydroxymethyl group.
FTIR	Characteristic absorption bands for O-H stretching (broad), C-H stretching (aromatic and aliphatic), C-O stretching, and C-Cl stretching.
Mass Spec.	A molecular ion peak corresponding to the molecular weight, along with characteristic fragmentation patterns.

## Safety and Handling

**(2,5-dichlorophenyl)methanol** is classified as a combustible solid and requires careful handling in a laboratory setting.

### GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, eye protection (eyeshields), and a dust mask (type N95 or equivalent).
- Handle in a well-ventilated area to avoid inhalation of dust.
- Avoid contact with skin and eyes.

- Store in a cool, dry, and well-ventilated place.

In case of exposure, it is crucial to seek medical attention and follow standard first-aid procedures.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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